

Protocol for isolation of Janthinocin C from fermentation broth

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Compound of Interest

Compound Name: *Janthinocin C*

CAS No.: 131086-54-9

Cat. No.: B1672785

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Application Notes and Protocols

Abstract

Janthinocin C is a novel macrocyclic peptide lactone antibiotic produced by the bacterium *Janthinobacterium lividum*.^{[1][2]} As a member of the janthinocin family of antibiotics, it exhibits significant activity against a range of Gram-positive bacteria.^[2] The complex structure and potent bioactivity of **Janthinocin C** make it a compound of interest for therapeutic research and drug development. Achieving high purity is critical for accurate pharmacological studies and potential clinical applications. This document provides a detailed, multi-step protocol for the isolation and purification of **Janthinocin C** from a *Janthinobacterium lividum* fermentation broth. The methodology is designed to be robust and scalable, employing solid-phase extraction followed by a two-step chromatographic purification strategy. Each step is explained with its underlying scientific rationale to provide researchers with a comprehensive understanding of the entire workflow.

Introduction and Scientific Background

Janthinobacterium lividum is a soil and water bacterium known for producing a variety of secondary metabolites, including the janthinocin family of antibiotics (A, B, and C).[2] These compounds are classified as cyclic decapeptide lactones and are distinguished by the presence of several unusual amino acid residues.[2][3] **Janthinocin C**, with a molecular weight of approximately 1175.35 g/mol and a chemical formula of $C_{57}H_{82}N_{12}O_{15}$, is secreted into the fermentation medium during bacterial growth.[1][2]

The purification of such complex natural products from a fermentation broth presents several challenges. The broth is a complex mixture containing residual nutrients, metabolic byproducts, salts, and other secreted proteins and peptides. The goal of this protocol is to systematically remove these impurities while maximizing the recovery of the target compound, **Janthinocin C**.

The strategy outlined herein is based on a logical progression of separation techniques that exploit the physicochemical properties of **Janthinocin C**. The overall workflow involves:

- **Broth Clarification:** Removal of bacterial cells and large debris.
- **Solid-Phase Extraction (SPE):** A rapid and efficient capture and concentration step based on the compound's hydrophobicity.
- **Flash Chromatography:** An initial, low-pressure chromatographic step for crude fractionation and removal of major impurities.
- **Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC):** A high-resolution final "polishing" step to achieve high purity.

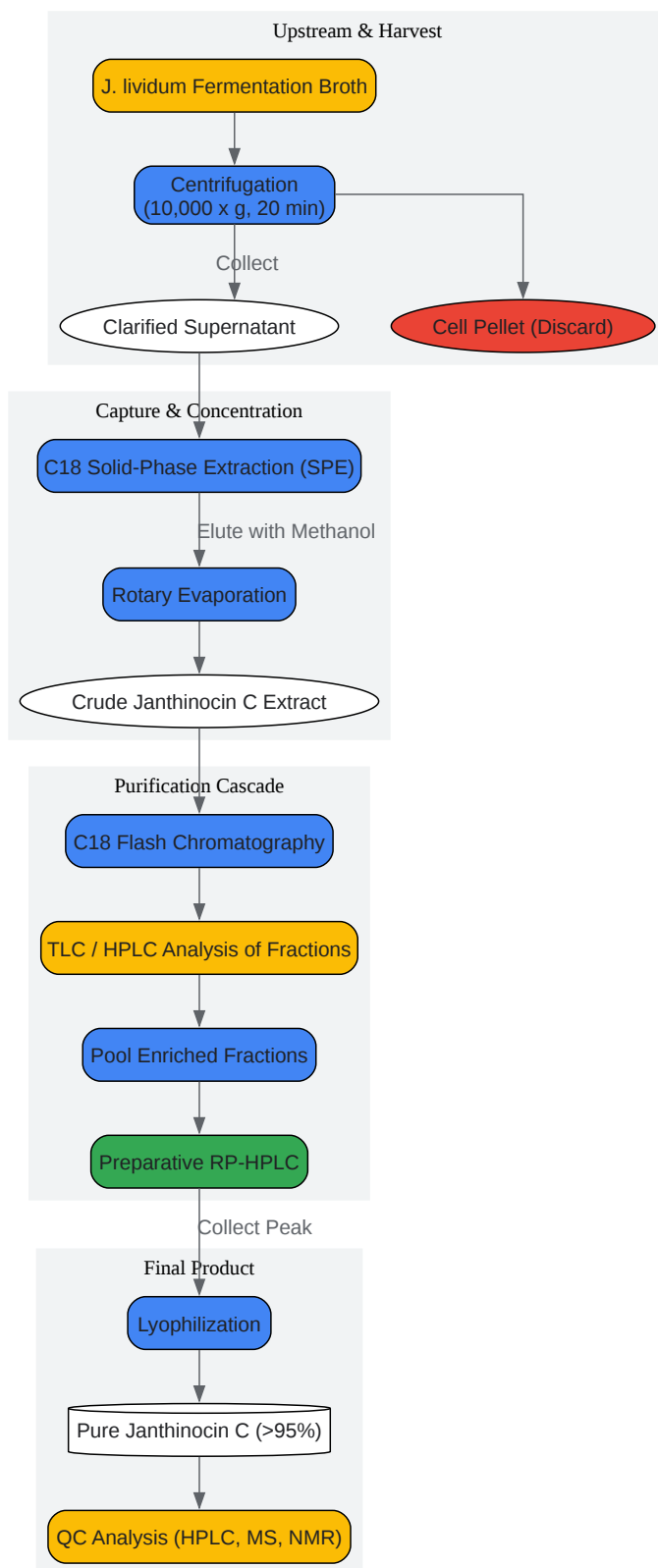
This multi-step approach is standard in the field of natural product purification and ensures the final product is suitable for sensitive downstream applications such as structural elucidation, bioactivity assays, and preclinical development.[4][5][6]

Materials and Reagents

Reagent / Material	Grade	Recommended Supplier
Janthinobacterium lividum Fermentation Broth	N/A	User-produced
Methanol (MeOH)	HPLC Grade	Fisher Scientific
Acetonitrile (ACN)	HPLC Grade	Sigma-Aldrich
Water	HPLC/MS Grade	Millipore Milli-Q or equivalent
Trifluoroacetic Acid (TFA)	HPLC Grade, >99.5%	Thermo Scientific
Dimethyl Sulfoxide (DMSO)	ACS Grade	Sigma-Aldrich
Solid Phase Extraction (SPE) Cartridges	C18, 5g bed	Waters Sep-Pak or equivalent
Flash Chromatography Column	C18, 40g	Biotage or equivalent
Preparative HPLC Column	C18, 10 μ m, 250 x 21.2 mm	Waters, Agilent, or equivalent
Analytical HPLC Column	C18, 5 μ m, 250 x 4.6 mm	Waters, Agilent, or equivalent
Centrifuge Bottles	500 mL, rated for >10,000 x g	Nalgene
Syringe Filters	0.22 μ m, PTFE	Millipore

Experimental Workflow Diagram

The overall process from crude fermentation broth to purified **Janthinocin C** is illustrated below.



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Sources

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